

Safety and Handling of Boc-NH-PEG4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Boc-NH-PEG4

Cat. No.: B1676996

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This guide provides a comprehensive overview of the safety and handling precautions for tert-Butyloxycarbonyl-amino-Polyethylene Glycol-4 (**Boc-NH-PEG4**) and its derivatives. It is intended for researchers, scientists, and drug development professionals who utilize these reagents in their laboratories. The information compiled herein is based on publicly available safety data sheets and technical information for various Boc-protected PEGylated compounds.

Chemical Identification and Properties

Boc-NH-PEG4 is a heterobifunctional linker commonly used in bioconjugation, drug delivery, and proteomics research. The tert-butyloxycarbonyl (Boc) protecting group provides a stable amine protection that can be readily removed under acidic conditions to reveal a primary amine for subsequent conjugation. The polyethylene glycol (PEG) spacer enhances solubility in aqueous media.^{[1][2][3]} Several variants exist, differing in the terminal functional group.

Table 1: Physicochemical Properties of **Boc-NH-PEG4** Variants

Property	Boc-NH-PEG4-acid	Boc-NH-PEG4-OH	Boc-Aminoxy-PEG4-NH2
Synonyms	t-Boc-N-amido-PEG4-acid, Boc-NH-PEG4-CH ₂ COOH	N-Boc-PEG4-alcohol, t-boc-N-amido-PEG4-alcohol	Boc-Amo-PEG4-NH ₂
CAS Number	876345-13-0, 756525-91-4[3]	106984-09-2[4]	2062663-66-3[5]
Molecular Formula	C ₁₅ H ₂₉ NO ₈	C ₁₃ H ₂₇ NO ₆	C ₁₃ H ₂₈ N ₂ O ₇ [5]
Molecular Weight	351.39 g/mol	293.4 g/mol [4]	324.37 g/mol [5]
Appearance	Liquid	Liquid	Colorless to light yellow liquid[5]
Storage Temperature	-20°C	-20°C	4°C (neat), -20°C to -80°C (in solvent)[5]

Hazard Identification and Safety Precautions

The hazards associated with **Boc-NH-PEG4** derivatives can vary. Some are classified as hazardous, while others are not. It is crucial to consult the specific Safety Data Sheet (SDS) for the particular product in use.

General Hazard Statements:

- Harmful if swallowed.[1][5][6]
- Causes skin irritation.[5]
- Causes serious eye irritation.[5]
- May cause respiratory irritation.[5]
- Very toxic to aquatic life with long-lasting effects.[1][6]

Table 2: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields or chemical splash goggles. [1] [5] [6]	To protect from splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile). [1] [5] [6]	To prevent skin contact. Inspect gloves before use.
Skin and Body Protection	Laboratory coat. A chemically resistant apron may be necessary for larger quantities. [1] [5] [6]	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. [1] [5] A suitable respirator may be required if dust or aerosols are generated. [1] [6]	To minimize inhalation exposure.

Handling and Storage

Proper handling and storage are essential to maintain the chemical integrity of **Boc-NH-PEG4** and to ensure laboratory safety.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Avoid inhalation of vapor, mist, or dust.[\[1\]](#)[\[7\]](#)
- Work in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)[\[6\]](#)
- Recommended storage temperatures are typically -20°C for long-term stability.[\[6\]](#)
- Protect from moisture, direct sunlight, and sources of ignition.[\[1\]](#)[\[6\]](#)

Experimental Protocols

The primary utility of **Boc-NH-PEG4** linkers involves the deprotection of the Boc group to liberate a free amine, which is then available for conjugation.

Boc Deprotection Protocol

This protocol describes the removal of the Boc protecting group under acidic conditions.

Materials:

- **Boc-NH-PEG4** derivative
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM) or other suitable solvent
- Nitrogen or argon source
- Rotary evaporator
- High-vacuum pump

Procedure:

- Dissolve the **Boc-NH-PEG4** derivative in a suitable solvent such as dichloromethane.
- Add an excess of trifluoroacetic acid to the solution (e.g., 20-50% v/v).
- Stir the reaction mixture at room temperature for 1-2 hours under an inert atmosphere (e.g., nitrogen or argon).
- Monitor the reaction progress by a suitable analytical method (e.g., TLC or LC-MS).

- Upon completion, remove the solvent and excess TFA by rotary evaporation.
- Dry the resulting amine salt under high vacuum. The product can be used directly or after neutralization.

Amide Bond Formation (for -COOH variants)

This protocol outlines the coupling of a **Boc-NH-PEG4**-acid to a primary amine-containing molecule.

Materials:

- **Boc-NH-PEG4**-acid
- Amine-containing molecule
- Coupling agents (e.g., EDC, HATU)
- Anhydrous N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Tertiary amine base (e.g., Diisopropylethylamine - DIPEA)

Procedure:

- Dissolve the **Boc-NH-PEG4**-acid in anhydrous DMF or DMSO.
- Add the coupling agent (e.g., 1.1 equivalents of HATU or EDC).
- Add a tertiary amine base such as DIPEA (2-3 equivalents).
- Stir the mixture for 10-15 minutes at room temperature to activate the carboxylic acid.
- Add the amine-containing molecule (1 equivalent) to the reaction mixture.
- Stir the reaction at room temperature for 4-24 hours.
- Monitor the reaction progress by TLC or LC-MS.

- Upon completion, the product can be purified by an appropriate method such as column chromatography or preparative HPLC.

Spill, First Aid, and Disposal

Spills:

- Evacuate the area.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for disposal.[7]
- Prevent the spilled material from entering drains or waterways.[6][7]

First Aid:

- If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[1]
- If on skin: Wash with plenty of soap and water.[7][9] Remove contaminated clothing.
- If in eyes: Rinse cautiously with water for several minutes.[7] Remove contact lenses if present and easy to do. Continue rinsing.
- If inhaled: Move the person to fresh air.[7]

Disposal:

- Dispose of waste material and containers at an approved waste disposal facility in accordance with local, state, and federal regulations.[1][6]
- Do not allow the product to enter the environment.[1]

Visual Diagrams

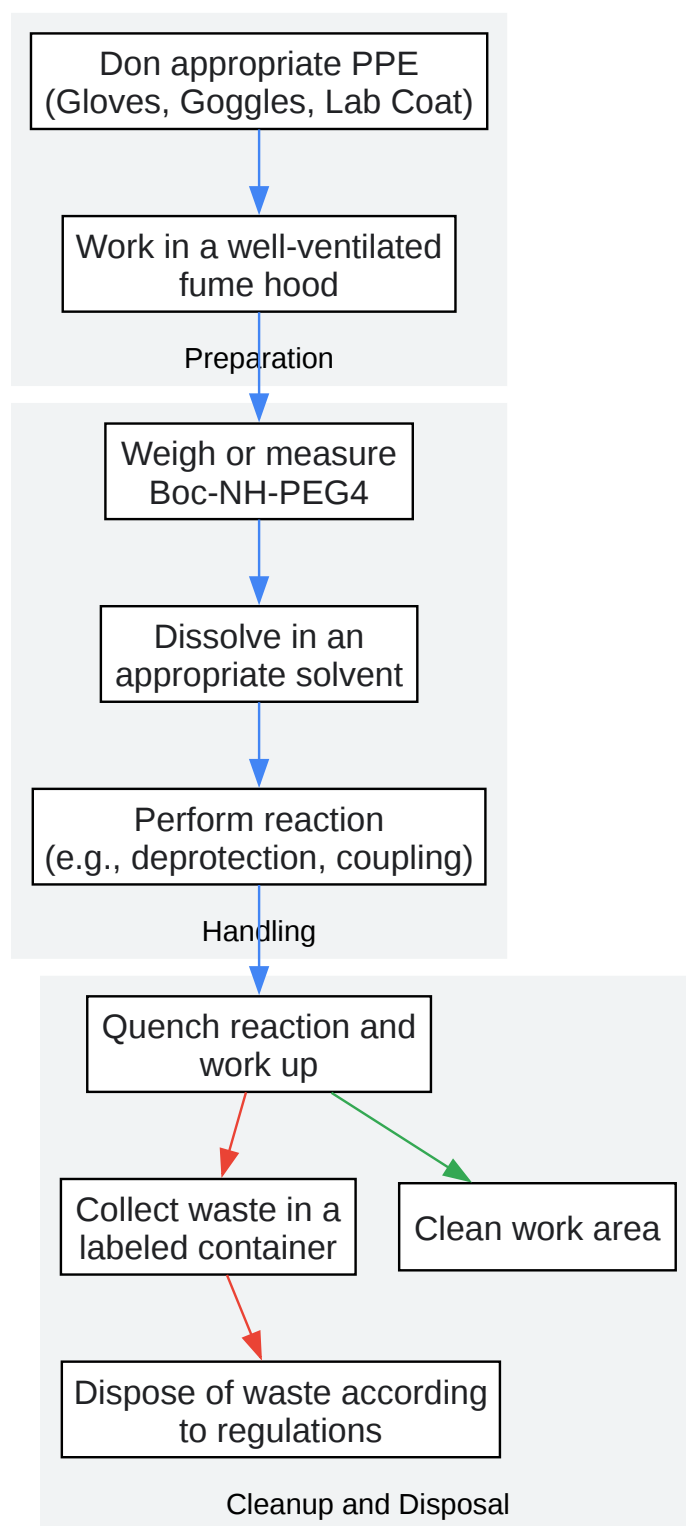


Figure 1: General Handling Workflow for Boc-NH-PEG4

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Caption: General laboratory workflow for handling **Boc-NH-PEG4** derivatives.

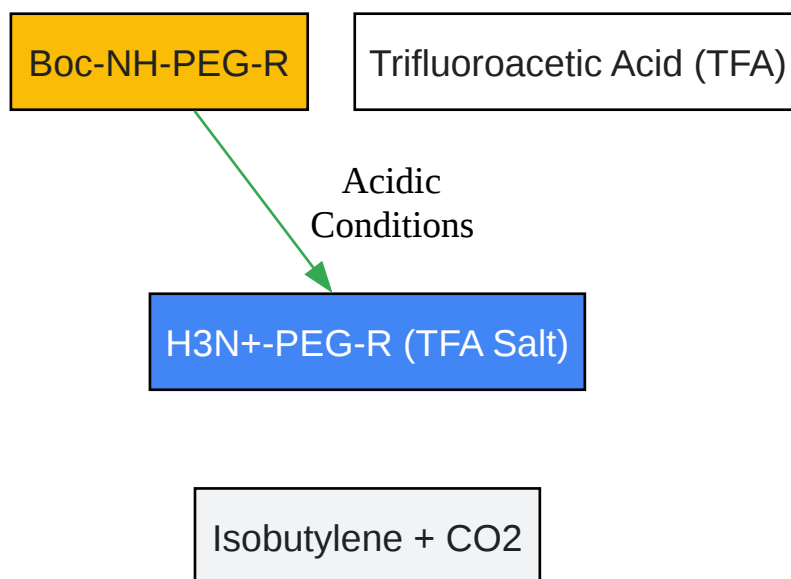


Figure 2: Boc Deprotection Reaction Pathway

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Caption: Simplified reaction scheme for the acid-catalyzed deprotection of a Boc-protected PEG linker.

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References

- 1. benchchem.com [benchchem.com]
- 2. Boc-NH-PEG4-CH₂COOH | 876345-13-0 [chemicalbook.com]
- 3. Boc-NH-PEG4-COOH | CAS:756525-91-4 | Biopharma PEG [biochempeg.com]
- 4. Boc-NH-PEG4-OH, 106984-09-2 - Huateng Pharma [biochempeg.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]

- 8. tcichemicals.com [tcichemicals.com]
- 9. Boc-NH-PEG4-amine | 811442-84-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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